

Technical Guide: Physicochemical Properties of 1,5-Dimethyl-1,4-cyclohexadiene

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Compound of Interest

Compound Name: 1,5-Dimethyl-1,4-cyclohexadiene

Cat. No.: B12115209

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This document provides a concise summary of the core physicochemical properties of **1,5-Dimethyl-1,4-cyclohexadiene**, a notable organic compound used in various chemical syntheses.

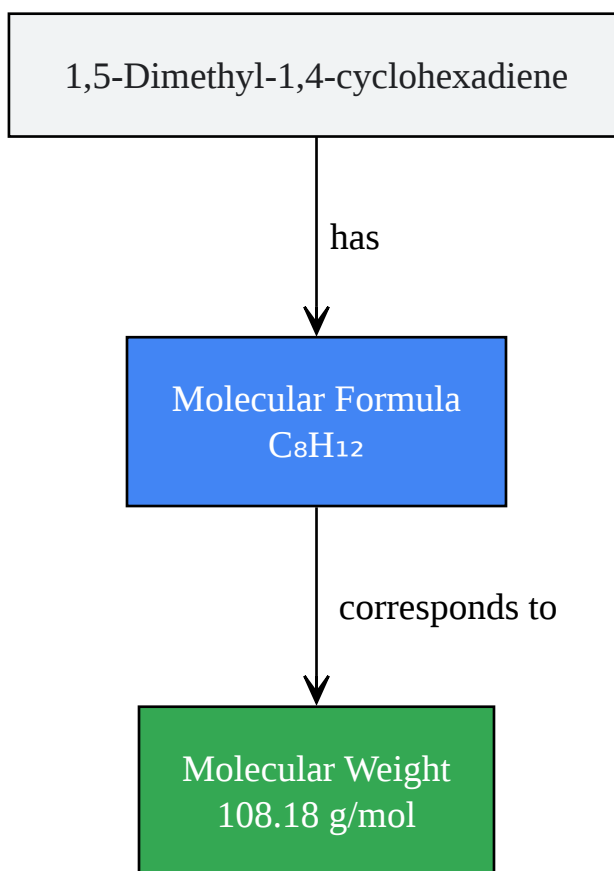
Core Molecular Data

The fundamental molecular characteristics of **1,5-Dimethyl-1,4-cyclohexadiene** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and material specification in a research and development context.

Property	Value
Molecular Formula	C ₈ H ₁₂ [1][2][3]
Molecular Weight	108.18 g/mol [1][3][4]

Logical Relationship of Molecular Properties

The identity of a chemical compound is intrinsically linked to its molecular formula and corresponding molecular weight. The following diagram illustrates this fundamental relationship for **1,5-Dimethyl-1,4-cyclohexadiene**.



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Logical flow from compound name to molecular properties.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 1,5-Dimethyl-1,4-cyclohexadiene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12115209#1-5-dimethyl-1-4-cyclohexadiene-molecular-formula-and-weight]

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